

Lithium 5-oxo-L-prolinate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium 5-oxo-L-prolinate*

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An In-depth Technical Guide to Lithium 5-oxo-L-prolinate

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of **Lithium 5-oxo-L-prolinate**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure and Identification

Lithium 5-oxo-L-prolinate, also known as lithium L-pyrroglutamate, is the lithium salt of L-pyrroglutamic acid. L-pyrroglutamic acid is a cyclic amino acid derivative formed from L-glutamic acid. The lithium salt is formed by the replacement of the acidic proton of the carboxylic acid group with a lithium ion.

Synonyms: Lithium (2S)-5-oxopyrrolidine-2-carboxylate, Lithium L-pidolate, Lithium pyrroglutamate.[\[1\]](#)

Chemical Structure:

- Molecular Formula: $C_5H_6LiNO_3$ [\[1\]](#)
- IUPAC Name: lithium (2S)-5-oxopyrrolidine-2-carboxylate[\[1\]](#)
- CAS Number: 38609-04-0[\[1\]](#)

- PubChem CID: 23697967[1]

Physicochemical Properties

Quantitative data for **Lithium 5-oxo-L-prolinate** is summarized in the tables below. Due to the limited availability of direct experimental data for the lithium salt, properties of the parent compound, L-pyroglutamic acid, are also provided for reference and estimation.

Table 1: Computed Physicochemical Properties of Lithium 5-oxo-L-prolinate

Property	Value	Source
Molecular Weight	135.1 g/mol	PubChem[1]
Exact Mass	135.05077149 Da	PubChem[1]
Topological Polar Surface Area	69.2 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	159	PubChem[1]

Table 2: Experimental Properties of L-Pyroglutamic Acid (Parent Compound)

Property	Value	Source
Melting Point	160-163 °C	Sigma-Aldrich, ChemicalBook[2][3]
Solubility in Water	Soluble	ChemicalBook[2][3]
Solubility in other solvents	Soluble in alcohol, acetone, and acetic acid; slightly soluble in ethyl acetate; insoluble in ether.	ChemicalBook[2][3]
Optical Rotation [α] _{20/D}	-10.5±1° (c = 5% in H ₂ O)	Sigma-Aldrich

Experimental Protocols

Proposed Synthesis of Lithium 5-oxo-L-prolinate

A plausible method for the synthesis of **Lithium 5-oxo-L-prolinate** is based on the neutralization of L-pyroglutamic acid with a lithium base. A detailed hypothetical protocol is provided below.

Materials:

- L-Pyroglutamic acid ($\geq 99\%$ purity)
- Lithium hydroxide (LiOH) or Lithium carbonate (Li_2CO_3)
- Deionized water
- Ethanol
- Magnetic stirrer with heating plate
- pH meter
- Rotary evaporator
- Vacuum oven

Procedure:

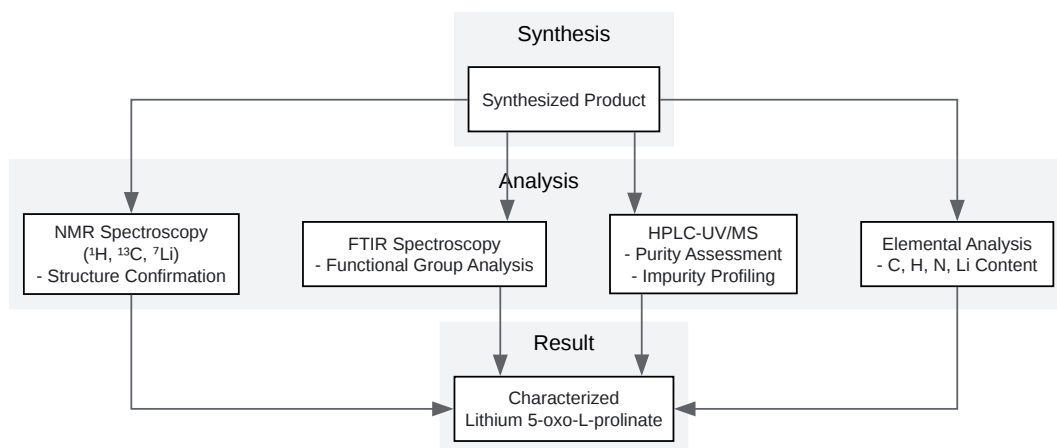
- **Dissolution:** Dissolve a known molar amount of L-pyroglutamic acid in a minimal amount of deionized water with stirring.
- **Neutralization:** Slowly add a stoichiometric equivalent of lithium hydroxide solution or lithium carbonate solid to the L-pyroglutamic acid solution. Monitor the pH of the reaction mixture. Continue addition until a neutral pH (approximately 7.0) is achieved.
- **Reaction Completion:** Gently heat the solution to 40-50°C for 1-2 hours to ensure the reaction goes to completion.
- **Filtration:** If lithium carbonate was used, filter the solution to remove any unreacted solid.

- **Solvent Removal:** Concentrate the resulting solution using a rotary evaporator to remove the water.
- **Precipitation and Washing:** Add ethanol to the concentrated aqueous solution to precipitate the **lithium 5-oxo-L-prolinate** salt. Collect the precipitate by filtration and wash with a small amount of cold ethanol to remove any remaining impurities.
- **Drying:** Dry the purified solid product in a vacuum oven at a moderate temperature (e.g., 60°C) to a constant weight.

Analytical Workflow for Characterization

The following workflow outlines the key analytical techniques for the characterization and purity assessment of synthesized **Lithium 5-oxo-L-prolinate**.

Figure 1. Analytical Workflow for Lithium 5-oxo-L-prolinate



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Caption: Figure 1. Analytical Workflow for **Lithium 5-oxo-L-prolinate**.

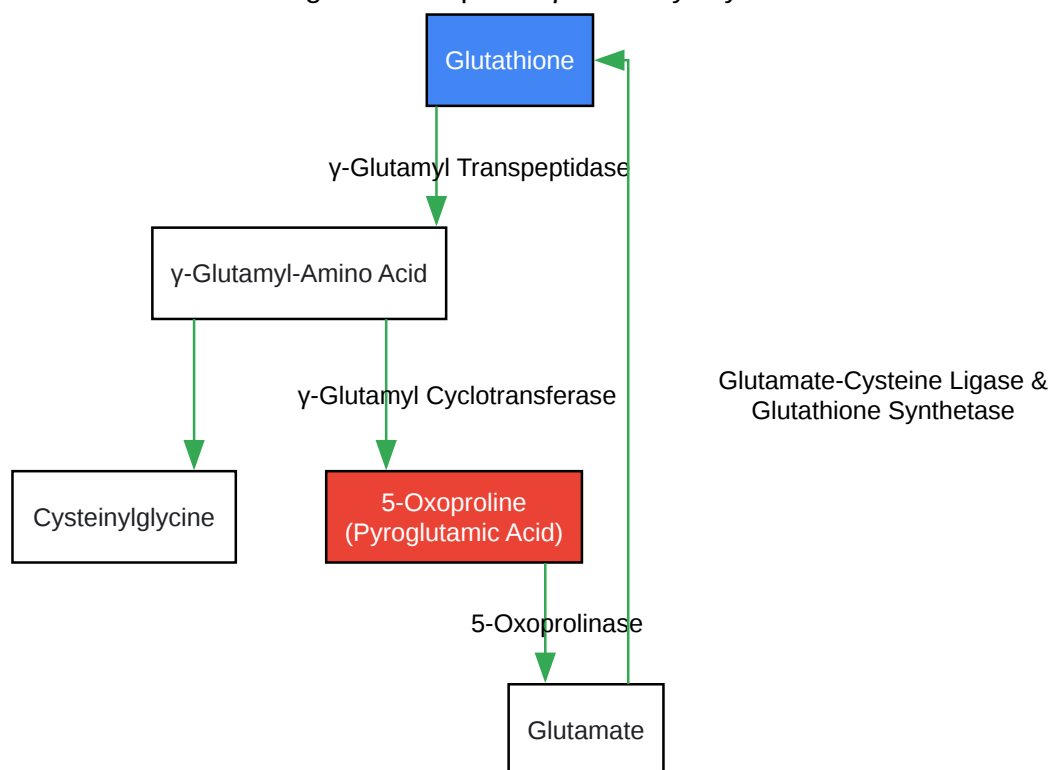
Biological Activity and Signaling Pathways

Direct studies on the biological activity of **Lithium 5-oxo-L-prolinate** as a single entity are not readily available in the scientific literature. However, the biological effects can be inferred from the activities of its constituent components: the L-pyroglutamate anion and the lithium cation.

Role of L-Pyroglutamic Acid in Metabolism

L-pyroglutamic acid is a key metabolite in the γ -glutamyl cycle, which is essential for the synthesis and degradation of glutathione.[1][4] Glutathione is a major antioxidant in the body. The metabolism of pyroglutamic acid is crucial for maintaining cellular redox balance.

Figure 2. Simplified γ -Glutamyl Cycle



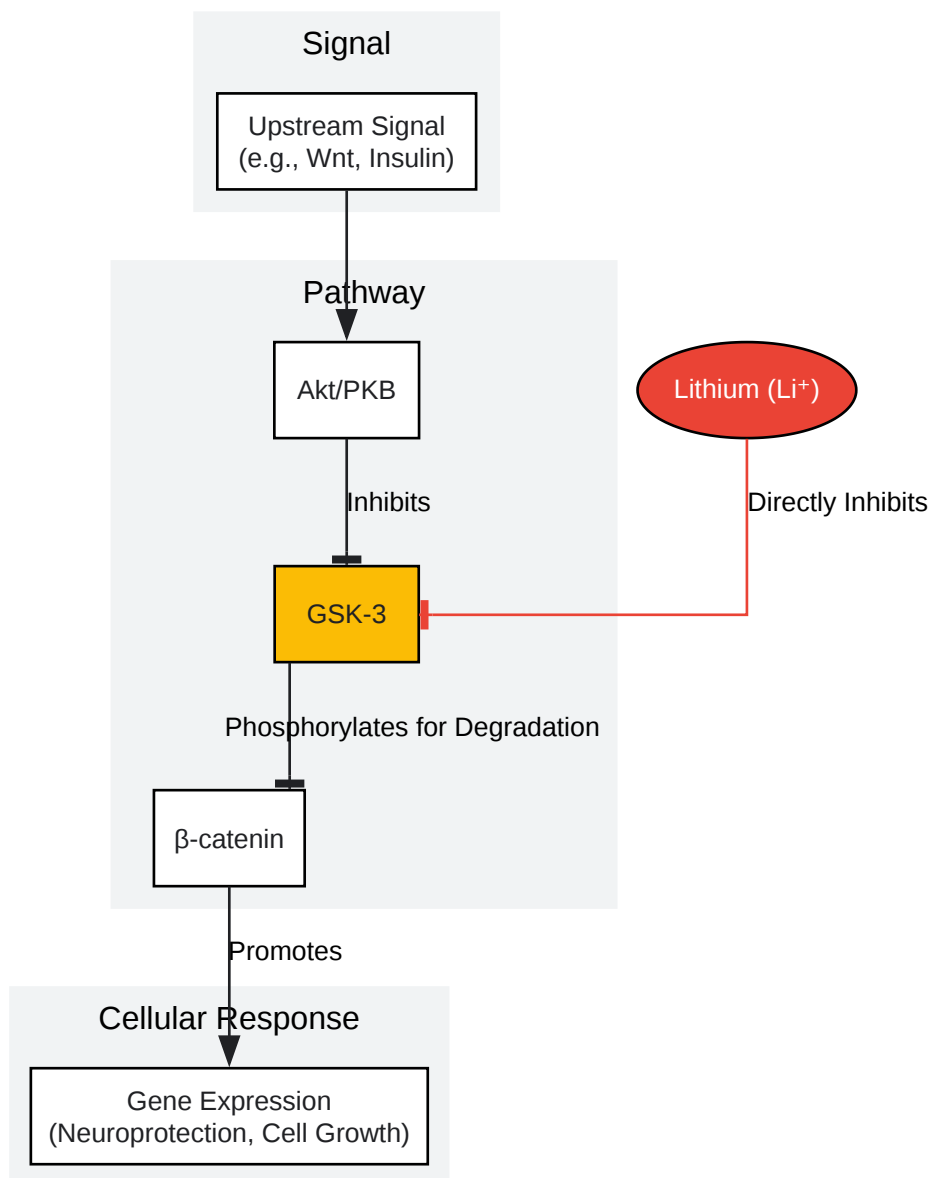
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Caption: Figure 2. Simplified γ -Glutamyl Cycle.

Signaling Pathways Modulated by Lithium

The lithium ion is a well-established therapeutic agent, particularly in the treatment of bipolar disorder. One of its primary molecular targets is Glycogen Synthase Kinase-3 (GSK-3).^{[5][6]} By inhibiting GSK-3, lithium can modulate a wide range of downstream signaling pathways involved in neuroprotection, mood stabilization, and cellular resilience.^{[5][6]}

Figure 3. Lithium Inhibition of GSK-3 Signaling

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Caption: Figure 3. Lithium Inhibition of GSK-3 Signaling.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Lithium 5-oxo-L-prolinate** is not widely available. However, based on the properties of related compounds, standard laboratory safety precautions should be observed. This includes wearing personal protective equipment (gloves, safety glasses, and a lab coat), handling the compound in a well-ventilated area, and avoiding the creation of dust.

Conclusion

Lithium 5-oxo-L-prolinate is a salt of a naturally occurring amino acid derivative. While direct experimental data on this specific compound is limited, its properties can be inferred from its parent compound, L-pyroglutamic acid. The potential biological effects are likely a combination of the roles of L-pyroglutamate in cellular metabolism and the well-documented pharmacological actions of the lithium ion on various signaling pathways. Further research is warranted to elucidate the specific properties and potential applications of this compound.

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References

- 1. Pyroglutamic acid - Wikipedia [en.wikipedia.org]
- 2. L-Pyroglutamic acid | 98-79-3 [chemicalbook.com]
- 3. L-Pyroglutamic acid CAS#: 98-79-3 [m.chemicalbook.com]
- 4. Pyroglutamic Acid | Rupa Health [rupahealth.com]
- 5. researchgate.net [researchgate.net]
- 6. New Advances in the Pharmacology and Toxicology of Lithium: A Neurobiologically Oriented Overview - PMC [pmc.ncbi.nlm.nih.gov]
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